

9-Methyldecan-1-ol CAS 55505-28-7 technical data sheet

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Compound of Interest

Compound Name: 9-Methyldecan-1-ol

CAS No.: 51750-47-1

Cat. No.: B1194091

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Technical Monograph: 9-Methyldecan-1-ol

CAS Registry Number: 55505-28-7 Synonyms: 9-Methyl-1-decanol; Isoundecanol; Isoundecyl alcohol Molecular Formula: $C_{11}H_{24}O$ Molecular Weight: 172.31 g/mol

Executive Summary

9-Methyldecan-1-ol is a primary fatty alcohol characterized by an iso-terminal branching pattern. Unlike its straight-chain isomer (n-undecanol), the methyl group at the C9 position disrupts molecular packing, resulting in a lower melting point and increased fluidity at ambient temperatures. This steric property makes it a critical intermediate in the synthesis of low-temperature surfactants, fluid lipid nanoparticles (LNPs) for drug delivery, and insect pheromones where volatility and stereochemistry dictate biological response.

This guide details the physicochemical profile, validated synthesis protocols, and analytical characterization of high-purity **9-methyldecan-1-ol** for research applications.

Physicochemical Profile

The branched structure of **9-methyldecan-1-ol** imparts unique physical properties compared to linear alcohols.

Property	Value / Description	Source/Method
Appearance	Colorless, viscous liquid	Visual Inspection
Boiling Point	229–230 °C (at 760 mmHg)	Calculated/Est [1]
Density	0.829 ± 0.06 g/cm ³	Standard Density
LogP	4.25	Partition Coeff.[1] (Est)
Solubility	Insoluble in water (~50 mg/L); Soluble in EtOH, Et ₂ O, CHCl ₃	Lipophilicity Profile
Refractive Index	1.439	Optical Refractometry
Flash Point	~94 °C (201 °F)	Closed Cup

Synthetic Routes & Purification[2][3]

High-purity **9-methyldecan-1-ol** is rarely isolated from natural mixtures (like wool wax) in sufficient purity for analytical standards. The preferred research-grade synthesis involves the reduction of 9-methyldecanoic acid (isoundecanoic acid).

Protocol A: Reduction of 9-Methyldecanoic Acid

This method ensures the preservation of the carbon skeleton without isomerization.

Reagents:

- Precursor: 9-Methyldecanoic acid (CAS 1119-63-7)[2]
- Reductant: Lithium Aluminum Hydride (LiAlH₄) (1.5 equiv)
- Solvent: Anhydrous Tetrahydrofuran (THF) or Diethyl Ether

Step-by-Step Methodology:

- Setup: Flame-dry a 2-neck round-bottom flask equipped with a reflux condenser and addition funnel under an Argon atmosphere.
- Solubilization: Suspend LiAlH₄ (1.5 equiv) in anhydrous THF at 0°C.
- Addition: Dissolve 9-methyldecanoic acid (1.0 equiv) in THF and add dropwise to the suspension over 30 minutes. Note: Exothermic reaction; maintain temperature <10°C.
- Reflux: Once addition is complete, warm the mixture to room temperature, then reflux for 4 hours to ensure complete reduction of the carboxylate.
- Quenching (Fieser Method): Cool to 0°C. Carefully add water (1 mL per g LiAlH₄), followed by 15% NaOH (1 mL per g), and finally water (3 mL per g).
- Workup: Filter the granular white precipitate through Celite. Dry the filtrate over anhydrous MgSO₄ and concentrate under reduced pressure.
- Purification: Distill the crude oil under high vacuum (0.5 mmHg) to obtain the pure alcohol.

Synthesis Logic Diagram

The following diagram illustrates the chemical transformation and workup logic.



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Figure 1: Synthetic workflow for the reduction of isoundecanoic acid to **9-methyldecan-1-ol**.

Analytical Characterization

Validation of the structure requires confirming the terminal isopropyl group (the "iso" tail) and the primary alcohol head.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Data derived from high-field NMR (400 MHz, CDCl₃) [2].

- ¹H NMR (400 MHz, CDCl₃):
 - δ 3.64 ppm (t, J = 6.6 Hz, 2H): Represents the protons. The triplet confirms the primary alcohol is attached to a methylene group.
 - δ 1.61 – 1.48 ppm (m, 2H): Methylene protons at C2 (-position).
 - δ 1.39 – 1.24 ppm (m, 13H): Bulk methylene chain protons and the methine proton at C9.
 - δ 0.87 ppm (d, J = 6.6 Hz, 6H): The diagnostic doublet corresponding to the gem-dimethyl group (isopropyl tip). This distinguishes it from n-undecanol (which would show a triplet at ~0.88 ppm).

Mass Spectrometry (GC-MS)[5]

- Molecular Ion:
172 (often weak or absent).
- Characteristic Fragment:
154
.
- Base Peak: Typically
31 or 41/43/55 series characteristic of alkyl chains.

Biological Relevance & Applications[2][4] Pheromone Research

9-Methyldecan-1-ol serves as a reference standard in the identification of insect volatiles. Methyl-branched alcohols are common pheromone components in Lepidoptera and Coleoptera species.

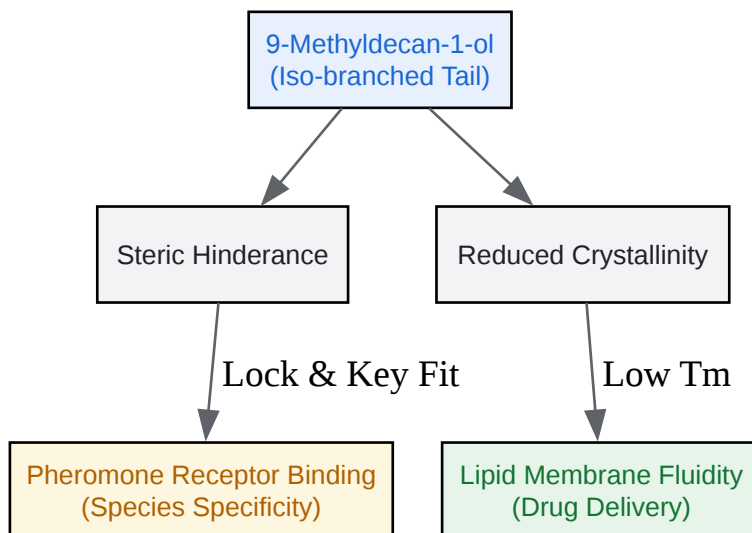
- Mechanism: The branching point introduces chirality (if not symmetrical) or specific steric bulk that fits into odorant-binding proteins (OBPs) with high specificity, unlike linear analogs.
- Application: Used to synthesize esters (acetates) to test for attractant/repellent activity in *Agrotis* (cutworm) or *Hypsipyla* species [3].

Lipid Nanoparticle (LNP) Engineering

In drug delivery, the "iso-tail" concept is used to lower the phase transition temperature () of lipids.

- Crystallinity: Linear C11 alcohols pack tightly (crystalline). **9-Methyldecan-1-ol** remains fluid at lower temperatures.
- Utility: Synthesis of branched cationic lipids for mRNA delivery, where membrane fluidity facilitates endosomal escape.

Biological Logic Diagram



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Figure 2: Structure-activity relationship (SAR) of the iso-branched tail in biological systems.

Safety & Handling (GHS)

Signal Word:WARNING

Hazard Class	H-Code	Statement
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Aquatic Toxicity	H411	Toxic to aquatic life with long-lasting effects.

Precautionary Measures:

- Storage: Store in a cool, dry place under inert gas (Nitrogen/Argon) to prevent oxidation to the acid.
- PPE: Wear nitrile gloves and safety goggles.
- Disposal: Dispose of as hazardous organic waste; do not release into drains due to aquatic toxicity.

References

- NIST Chemistry WebBook.1-Decanol, 9-methyl- Properties. National Institute of Standards and Technology. [Link](#)
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- PubMed / NCBI.Pheromone activity of branched alcohols in Lepidoptera. (General context for branched alcohol pheromones). [Link](#)
- PubChem Database.**9-Methyldecan-1-ol** (CID 103950). National Center for Biotechnology Information. [Link](#)

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Sources

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- 2. 9-Methyldecanoic acid | C₁₁H₂₂O₂ | CID 5312289 - PubChem [pubchem.ncbi.nlm.nih.gov]
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